

# Commercial Availability and Applications of 2-Ethylpyrazine-d5: A Technical Guide

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## Compound of Interest

Compound Name: 2-Ethylpyrazine-d5

Cat. No.: B12306787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **2-Ethylpyrazine-d5**, a deuterated analog of the aromatic compound 2-ethylpyrazine. This guide is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for a variety of applications, from quantitative analysis to pharmacokinetic studies.

## Introduction to 2-Ethylpyrazine-d5

**2-Ethylpyrazine-d5** is a form of 2-ethylpyrazine where five hydrogen atoms have been replaced with their heavier isotope, deuterium. This isotopic substitution imparts a higher molecular weight, which can be readily distinguished by mass spectrometry, without significantly altering the chemical properties of the molecule. This characteristic makes it an invaluable tool in various scientific disciplines. The primary applications of **2-Ethylpyrazine-d5** include its use as an internal standard in stable isotope dilution assays (SIDA) for accurate quantification of 2-ethylpyrazine in complex matrices.<sup>[1]</sup> Furthermore, the broader field of medicinal chemistry is increasingly exploring the use of deuterated compounds to favorably alter the pharmacokinetic profiles of drug candidates.<sup>[2][3][4][5][6][7]</sup>

## Commercial Availability

**2-Ethylpyrazine-d5** is available from a limited number of specialized chemical suppliers. The most common form available is 2-Ethyl- $\alpha,\alpha$ -d<sub>2</sub>-pyrazine-3,5,6-d<sub>3</sub>, which is structurally

equivalent to **2-Ethylpyrazine-d5**. Below is a summary of a key supplier and the typical product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Isotopic Purity	Chemical Purity
LGC Standards	2-Ethyl-alpha,alpha-d2-pyrazine-3,5,6-d3	1276197-45-5	C <sub>6</sub> D <sub>5</sub> H <sub>3</sub> N <sub>2</sub>	113.172	98 atom % D	min 98%

Note: Pricing and availability are subject to change and should be verified with the supplier.

## Physicochemical Properties

While specific experimental data for **2-Ethylpyrazine-d5** is not widely published, the physicochemical properties of its non-deuterated counterpart, 2-ethylpyrazine, provide a close approximation.

Property	Value
Appearance	Colorless to pale yellow liquid[8][9]
Boiling Point	151 - 153 °C[8]
Density	~0.984 g/mL at 25 °C[10]
Solubility	Soluble in water and organic solvents[11]

## Experimental Protocols: Synthesis of 2-Ethylpyrazine-d5

A convenient method for the synthesis of deuterated alkylpyrazines, including [<sup>2</sup>H<sub>5</sub>]-2-ethylpyrazine (**2-Ethylpyrazine-d5**), has been described in the scientific literature.[1] This method involves the chlorination of the parent alkylpyrazine followed by a Grignard reaction with a deuterated reagent. The following is a generalized protocol based on this literature.

#### Materials:

- 2-Ethylpyrazine
- N-Chlorosuccinimide (NCS)
- Benzoyl peroxide (initiator)
- Solvent (e.g., carbon tetrachloride)
- Magnesium turnings
- Deuterated ethyl halide (e.g., bromoethane-d5)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Drying agent (e.g., anhydrous sodium sulfate)

#### Procedure:

- Chlorination of 2-Ethylpyrazine:
  - Dissolve 2-ethylpyrazine in a suitable solvent.
  - Add N-Chlorosuccinimide and a catalytic amount of benzoyl peroxide.
  - Reflux the mixture under an inert atmosphere until the starting material is consumed (monitored by TLC or GC).
  - Cool the reaction mixture and filter to remove succinimide.
  - Wash the filtrate with water and brine, then dry over an anhydrous drying agent.
  - Purify the resulting chloro-2-ethylpyrazine by distillation or chromatography.
- Grignard Reaction with Deuterated Ethyl Halide:

- Prepare the deuterated Grignard reagent by reacting magnesium turnings with bromoethane-d5 in anhydrous diethyl ether under an inert atmosphere.
- Add the purified chloro-2-ethylpyrazine dropwise to the Grignard reagent at a controlled temperature.
- Stir the reaction mixture at room temperature until the reaction is complete.
- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Extract the product with diethyl ether.
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure and purify the resulting **2-Ethylpyrazine-d5** by distillation or chromatography.

## Applications in Research and Drug Development

### Internal Standard in Mass Spectrometry

The primary application of **2-Ethylpyrazine-d5** is as an internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).<sup>[12]</sup> In a stable isotope dilution assay (SIDA), a known amount of the deuterated standard is added to the sample.<sup>[1]</sup> The chemically identical nature of the analyte and the standard ensures they behave similarly during sample preparation, chromatography, and ionization. The mass difference allows for their distinct detection by the mass spectrometer, enabling highly accurate and precise quantification of the native 2-ethylpyrazine.

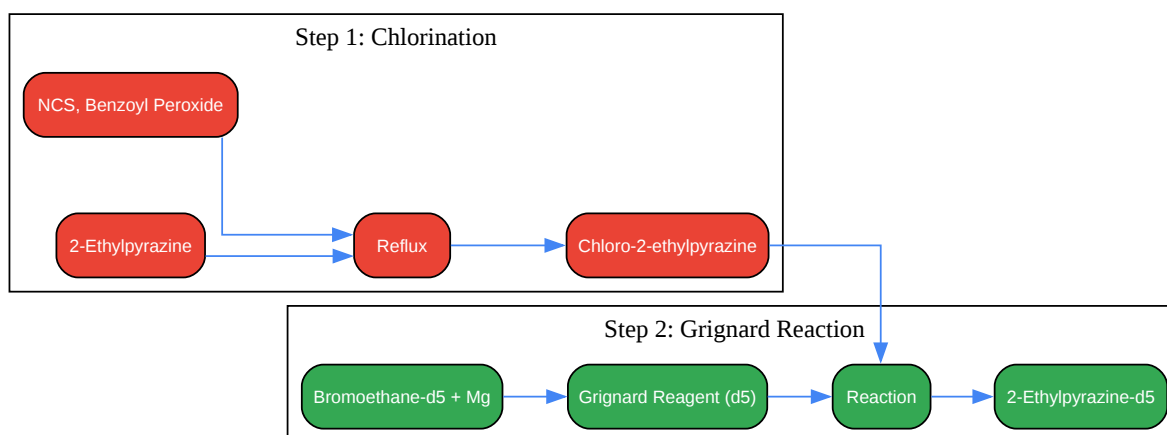
### Deuterated Drugs and Pharmacokinetics

The use of deuterium in drug design is a growing area of research.<sup>[2][3][4][6][7][13]</sup> Replacing hydrogen with deuterium at metabolically active sites of a drug molecule can slow down its metabolism. This "kinetic isotope effect" can lead to:

- Improved Pharmacokinetic Profile: Increased half-life, higher exposure (AUC), and lower clearance of the drug.[2][5]
- Reduced Toxic Metabolites: Altering metabolic pathways to avoid the formation of harmful byproducts.[2]
- Enhanced Efficacy: A more stable and longer-lasting drug may exhibit improved therapeutic effects.

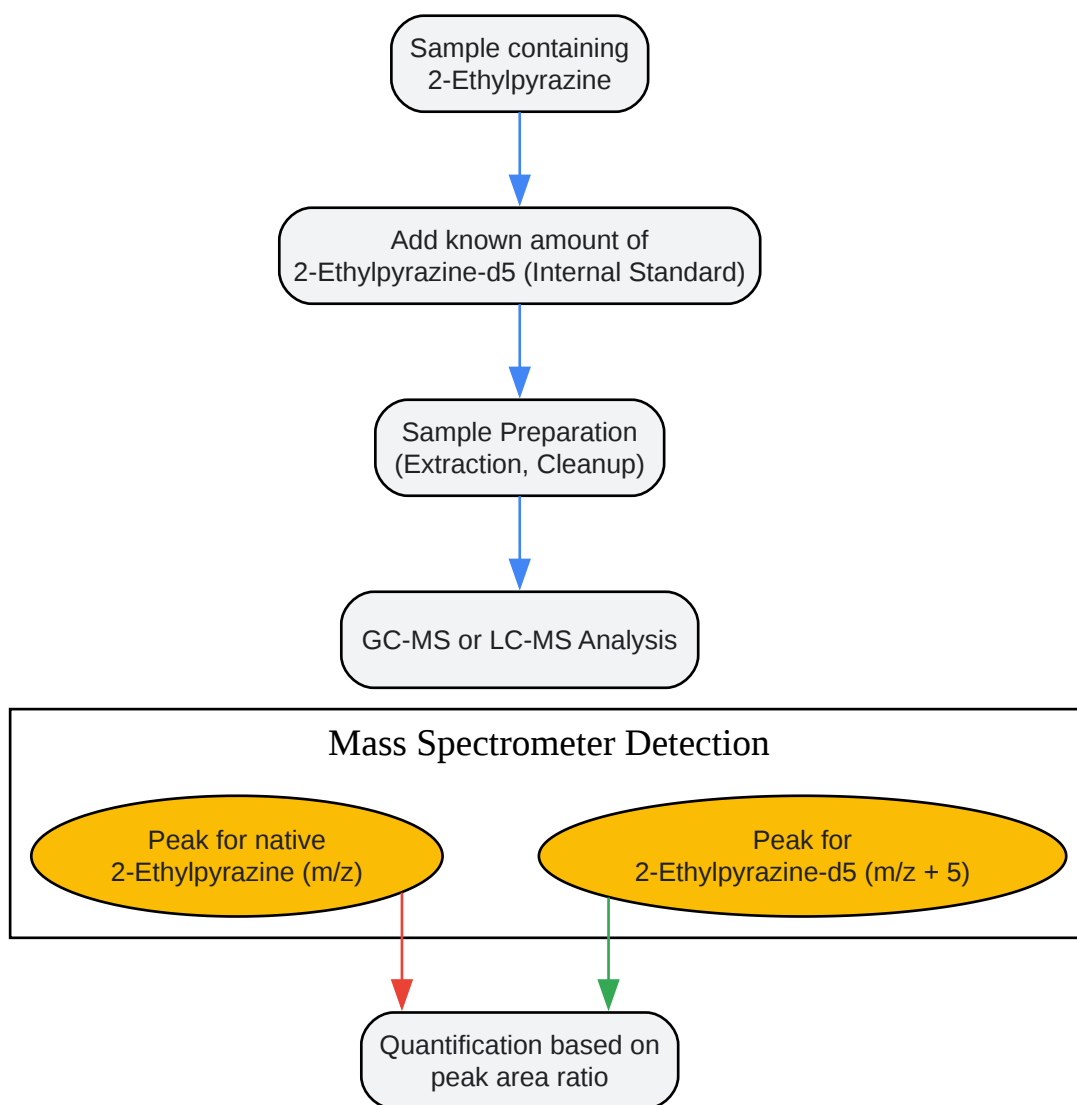
While 2-ethylpyrazine itself is not a therapeutic drug, the principles of using its deuterated form are applicable to the development of novel deuterated pharmaceuticals.

## Visualizations



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Caption: Synthetic workflow for **2-Ethylpyrazine-d5**.



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Caption: Workflow for Stable Isotope Dilution Assay (SIDA).

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]

- 2. Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Benefits and Mechanisms of Deuterated Drugs | Enhanced Efficacy [bocsci.com]
- 5. Effect of deuteration on the single dose pharmacokinetic properties and postoperative analgesic activity of methadone - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Applications of Deuterium in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. chemimpex.com [chemimpex.com]
- 9. sds.metasci.ca [sds.metasci.ca]
- 10. 2-Ethylpyrazine = 98 , FG 13925-00-3 [sigmaaldrich.com]
- 11. 2-Ethylpyrazine | C<sub>6</sub>H<sub>8</sub>N<sub>2</sub> | CID 26331 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. medchemexpress.com [medchemexpress.com]
- 13. tandfonline.com [tandfonline.com]
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